

1,3-Bis(3-formylphenoxy)propane: Technical Handling & Application Guide

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Compound of Interest

Compound Name: 1,3-Bis(3-formylphenoxy)propane

CAS No.: 141032-56-6

Cat. No.: B127088

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Executive Summary

1,3-Bis(3-formylphenoxy)propane (CAS 6283-97-2) is a specialized homobifunctional cross-linking reagent used primarily in structural biology and therapeutic development. Its core utility lies in its ability to bridge protein subunits via Schiff base formation with lysine residues (-amino groups).

Unlike shorter cross-linkers, the propyl spacer in this molecule provides a specific span (~11-13 Å) that is critical for allosteric modification of hemoglobin (Hb), specifically targeting the

-cleft to stabilize specific quaternary states (R-state or T-state). This guide synthesizes safety data, physicochemical properties, and validated protocols for its use in high-stakes research environments.

Part 1: Chemical Identity & Physicochemical Profile[1]

This section establishes the baseline identity of the material. As a dialdehyde, the molecule is susceptible to oxidation and requires strict environmental controls.

Table 1: Physicochemical Specifications

Property	Specification	Notes
Chemical Name	1,3-Bis(3-formylphenoxy)propane	Meta-substituted isomer
CAS Number	6283-97-2	
Molecular Formula		
Molecular Weight	284.31 g/mol	
Appearance	White to off-white crystalline powder	May yellow upon oxidation
Melting Point	52°C – 56°C (Predicted)	Low-melting solid; avoid heat during storage
Solubility	DMSO, DMF, Ethanol, Chloroform	Insoluble in water/aqueous buffers
Reactive Groups	2 x Aldehyde (-CHO)	Meta-position relative to ether linkage
Storage Temp	-20°C	Desiccated, under Argon/Nitrogen

Part 2: Hazard Assessment & Toxicology (GHS)

While a specific regulatory SDS may not be universally available for this niche research chemical, the functional groups (aromatic aldehydes) dictate the following hazard profile based on Structure-Activity Relationship (SAR) analysis.

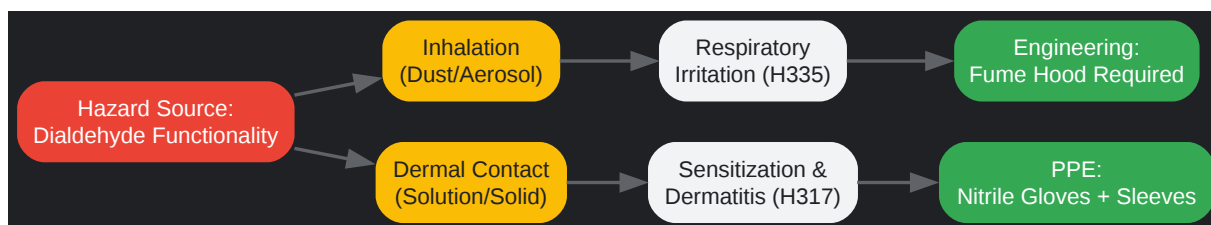
GHS Classification (Predicted)

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)
- Skin Sensitization: Category 1 (H317) - Aldehydes are known sensitizers.

Risk Assessment Visualization

The following diagram outlines the logic flow for handling risks associated with this compound.



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Figure 1: Hazard mitigation logic flow linking exposure routes to specific engineering and PPE controls.

Part 3: Strategic Handling & Storage Protocols

Moisture & Oxidation Control

The aldehyde groups are prone to auto-oxidation to carboxylic acids (1,3-bis(3-carboxyphenoxy)propane) upon exposure to air, which renders the molecule inactive for Schiff base formation.

- Protocol: Always store the primary container under an inert atmosphere (Argon or Nitrogen).
- Visual Check: If the white powder turns yellow or sticky, significant oxidation or hydrolysis has occurred. Verify purity via TLC or NMR before use.

Solubilization Strategy

Since the compound is water-insoluble, it must be dissolved in an organic carrier before introduction to aqueous biological systems.

- Primary Solvent: Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF).

- Concentration: Prepare a high-concentration stock (e.g., 100-200 mM) immediately prior to use.
- Aqueous Dilution: Add the organic stock dropwise to the protein solution while vortexing. Ensure the final organic solvent concentration is <5% (v/v) to prevent protein denaturation.

Part 4: Application Workflow – Hemoglobin Cross-linking

This protocol describes the modification of Hemoglobin (Hb) to stabilize the tetramer or alter oxygen affinity. This is a reductive alkylation process.

Mechanism of Action

The dialdehyde reacts with the

-amino groups of Lysine-82 (

1 and

2 subunits) in the central cavity. The resulting reversible imine (Schiff base) is reduced to a stable secondary amine using Sodium Cyanoborohydride (

).

Experimental Protocol

Reagents:

- Purified Hemoglobin () in Bis-Tris buffer (50 mM, pH 7.2).
- **1,3-Bis(3-formylphenoxy)propane** (Dissolved in DMSO).
- Sodium Cyanoborohydride ().
- Quenching buffer (Glycine or Tris).

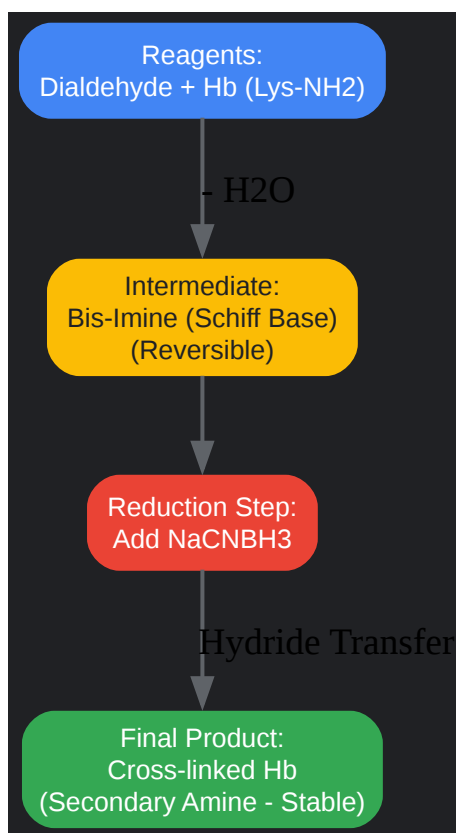
Step-by-Step Procedure:

- Deoxygenation (Critical for T-state):
 - If targeting the T-state (deoxy), purge the Hb solution with Nitrogen for 1 hour or add sodium dithionite. If targeting R-state (oxy), perform under ambient air or Carbon Monoxide (CO).
- Reaction Initiation:
 - Add the cross-linker stock to the Hb solution.
 - Molar Ratio: 1.1 : 1 (Cross-linker : Hb tetramer). Note: Slight excess ensures bridging, but too much leads to non-specific surface modification.
 - Incubate at 37°C for 1-2 hours.
- Schiff Base Reduction:
 - Add

(20-fold molar excess relative to Hb).
 - Why NaCNBH₃? It selectively reduces imines at pH 7 without reducing the aldehyde or disulfide bonds, unlike

.
 - Incubate for 1 hour at room temperature.
- Quenching & Purification:
 - Add 1M Glycine (pH 8.0) to quench unreacted aldehydes.
 - Dialyze extensively against PBS to remove reagents and organic solvents.

Reaction Pathway Diagram



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Figure 2: Chemical pathway for reductive alkylation of proteins using **1,3-Bis(3-formylphenoxy)propane**.

Part 5: Emergency Response & Waste Management Accidental Release (Spill)

- Evacuate: Clear the immediate area of personnel.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. If powder is airborne, use a P95 respirator.
- Neutralization:
 - Cover the spill with a solution of Sodium Bisulfite (). This reacts with the aldehyde groups to form water-soluble bisulfite adducts, significantly reducing volatility and reactivity.

- Cleanup: Absorb the neutralized liquid with vermiculite or sand. Place in a sealed container.

Disposal[3][4]

- Do not flush down the drain.
- Dissolve the material in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Label waste as "Aldehyde-containing organic waste."

References

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